

# In-Depth Technical Guide to the Safe Handling of Triundecanoin-d5

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Triundecanoin-d5

Cat. No.: B15557446

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling procedures for **Triundecanoin-d5**. The information is compiled from available safety data sheets and chemical databases. It is crucial to note that while specific safety data for the deuterated form (**Triundecanoin-d5**) is limited, the safety profile is expected to be closely aligned with its non-deuterated counterpart, Triundecanoin. The data presented for Triundecanoin should be considered as a primary reference for safe handling protocols.

## Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is fundamental to its safe handling. The following table summarizes the key properties for both **Triundecanoin-d5** and its non-deuterated analog, Triundecanoin.

| Property             | Triundecanoin-d5     | Triundecanoin         |
|----------------------|----------------------|-----------------------|
| CAS Number           | 926-39-6[1]          | 13552-80-2[2][3]      |
| Molecular Formula    | C36 D5 H63 O6[1][4]  | C36H68O6[3][5][6]     |
| Molecular Weight     | 601.952 g/mol [1][4] | 596.9 g/mol [3]       |
| Physical Description | Solid[3][5]          | White tacky mass[7]   |
| Melting Point        | Not available        | 31.2 °C[3]            |
| Boiling Point        | Not available        | 611.60 °C (estimated) |
| Solubility           | Not available        | Insoluble in water[8] |
| Storage Temperature  | -20°C[9]             | Freezer[5]            |

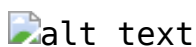
## Hazard Identification and GHS Classification

Based on the data for Triundecanoin, the substance is classified as an irritant. Researchers should handle **Triundecanoin-d5** with the same precautions.

GHS Classification (for Triundecanoin):[3]

- Skin corrosion/irritation: Category 2[3]
- Serious eye damage/eye irritation: Category 2[3]
- Specific target organ toxicity, single exposure; Respiratory tract irritation: Category 3[3]

Pictogram:



Signal Word: Warning[3]

Hazard Statements:[3]

- H315: Causes skin irritation.[3]

- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

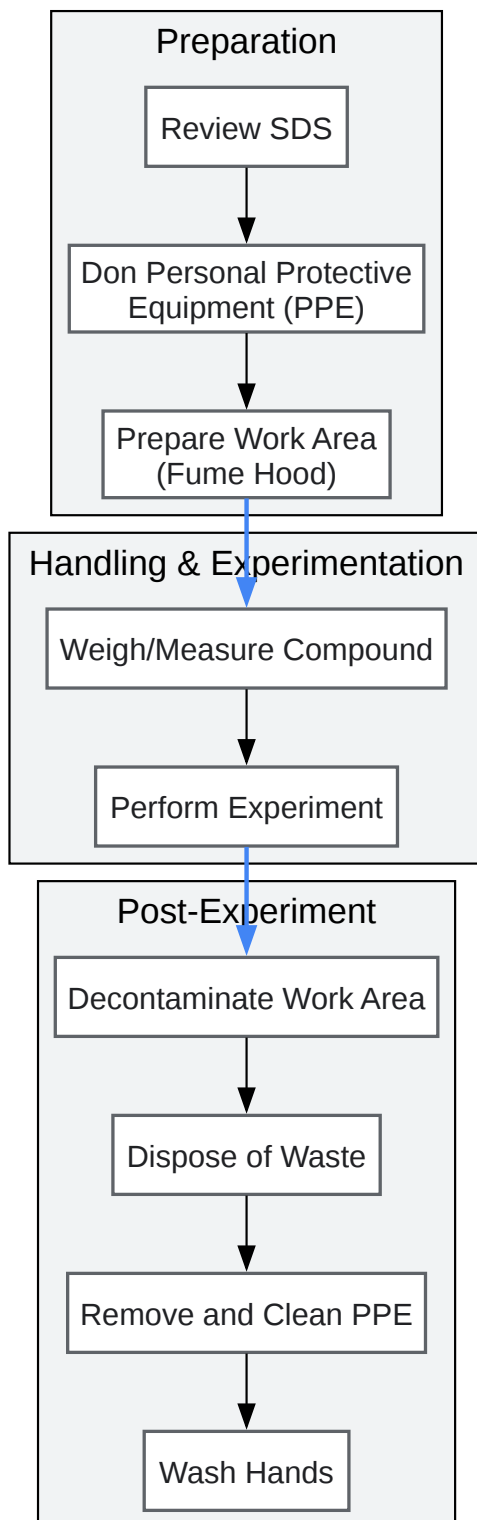
Precautionary Statements:[3]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- P264: Wash skin thoroughly after handling.[3]
- P280: Wear protective gloves/eye protection/face protection.[3]
- P302+P352: IF ON SKIN: Wash with plenty of water.[3]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- P312: Call a POISON CENTER or doctor/physician if you feel unwell.[3]

## Experimental Protocols: Safe Handling Workflow

Adherence to a strict experimental workflow is paramount to ensuring laboratory safety. The following diagram outlines the essential steps for the safe handling of **Triundecanoin-d5**, from preparation to disposal.

## Safe Handling Workflow for Triundecanoin-d5



[Click to download full resolution via product page](#)

Caption: General laboratory workflow for the safe handling of **Triundecanoin-d5**.

## First Aid Measures

In the event of exposure, the following first aid measures, based on data for Triundecanoin, should be taken:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Get medical attention.
- **Skin Contact:** In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
- **Inhalation:** Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- **Ingestion:** Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.

## Toxicological Information

Specific toxicological data for **Triundecanoin-d5** is not readily available. The information for Triundecanoin indicates that it is considered safe in its present practices of use and concentration in cosmetics.[3] However, as a research chemical, its toxicological properties have not been fully investigated.[10]

## Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Contaminated packaging should be treated as the product itself.

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- [1. Triundecanoin-d5 | CAS | LGC Standards \[lgcstandards.com\]](#)
- [2. Triundecanoin-d5 | CymitQuimica \[cymitquimica.com\]](#)
- [3. Triundecanoin | C36H68O6 | CID 83574 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. Triundecanoin-d5 | CAS | LGC Standards \[lgcstandards.com\]](#)
- [5. larodan.com \[larodan.com\]](#)
- [6. Triundecanoin | CAS 13552-80-2 | LGC Standards \[lgcstandards.com\]](#)
- [7. TRIUNDECANOIN | 13552-80-2 \[chemicalbook.com\]](#)
- [8. triundecanoin, 13552-80-2 \[thegoodscentcompany.com\]](#)
- [9. Page loading... \[guidechem.com\]](#)
- [10. indofinechemical.com \[indofinechemical.com\]](#)
- To cite this document: BenchChem. [In-Depth Technical Guide to the Safe Handling of Triundecanoin-d5]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15557446/docs#in-depth-technical-guide-to-the-safe-handling-of-triundecanoin-d5\]](https://www.benchchem.com/product/b15557446/docs#in-depth-technical-guide-to-the-safe-handling-of-triundecanoin-d5)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)